

Unveiling the Safety Profile of Chromium Chloride: An In-Depth Technical Guide

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Compound of Interest

Compound Name: Chromium chloride

Cat. No.: B8817157

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data sheet (MSDS) for **chromium chloride**, with a particular focus on its toxicological properties, experimental safety protocols, and the cellular mechanisms underlying its effects. This document is intended to serve as an essential resource for laboratory personnel and researchers engaged in work that involves this chemical compound.

Section 1: Chemical and Physical Properties

Chromium chloride, most commonly available as chromium(III) chloride (CrCl_3) and its hexahydrate form ($\text{CrCl}_3 \cdot 6\text{H}_2\text{O}$), presents as a purple anhydrous solid or a dark green crystalline hexahydrate.^[1] A thorough understanding of its physical and chemical characteristics is fundamental to its safe handling and use in a research environment.

Property	Anhydrous Chromium(III) Chloride	Chromium(III) Chloride Hexahydrate
Chemical Formula	CrCl_3 [2]	$\text{CrCl}_3 \cdot 6\text{H}_2\text{O}$ [3]
Molar Mass	158.36 g/mol [2]	266.45 g/mol [3]
Appearance	Purple, crystalline solid	Dark green, crystalline solid
Melting Point	1152 °C	83 °C
Boiling Point	1300 °C (decomposes)	Not available
Density	2.87 g/cm ³	1.76 g/cm ³
Solubility in Water	Slightly soluble	Soluble
Odor	Odorless	Odorless
pH	2.4 (0.2M solution)	2-3 (5% aqueous solution)

Section 2: Hazard Identification and Classification

Chromium chloride is classified as a hazardous substance with multiple routes of potential exposure and associated health effects. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating these hazards.

Hazard Class	GHS Category	Hazard Statement
Acute Oral Toxicity	Category 4	Harmful if swallowed
Skin Corrosion/Irritation	Category 1	Causes severe skin burns and eye damage
Skin Sensitization	Category 1	May cause an allergic skin reaction
Corrosive to Metals	Category 1	May be corrosive to metals
Chronic Aquatic Toxicity	Category 2	Toxic to aquatic life with long lasting effects

Signal Word: Warning

Section 3: Toxicological Data

The toxicological profile of **chromium chloride** is a critical aspect of its safety assessment. The following table summarizes key quantitative data.

Metric	Value	Species	Route	Reference
LD50 (Oral)	1790 mg/kg	Rat	Oral	
LD50 (Oral)	440 mg/kg	Rat	Oral	
LC50 (Aquatic)	63.3 mg/L (48h)	Daphnia magna	-	
EC50 (Aquatic)	2 mg/L (96h)	Selenastrum capricornutum	-	

Section 4: Experimental Protocols for Toxicity Testing

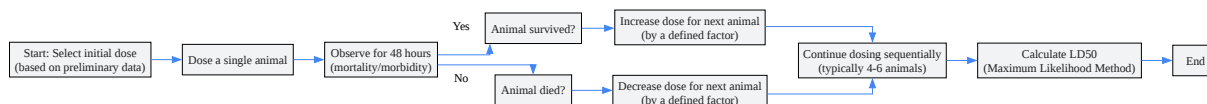
A comprehensive understanding of the methodologies used to generate toxicological data is essential for interpreting its significance. The following are detailed protocols for key toxicity assessments.

Acute Oral Toxicity (LD50) Determination - OECD Guideline 425 (Up-and-Down Procedure)

This method is a sequential dosing procedure that allows for the estimation of the LD50 with a reduced number of animals compared to traditional methods.

Objective: To determine the median lethal dose (LD50) of a substance when administered orally.

Experimental Workflow:



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Caption: Workflow for LD50 determination using the Up-and-Down Procedure.

Methodology:

- **Animal Selection:** Healthy, young adult rodents of a single sex (typically females, as they are often slightly more sensitive) are used. Animals are fasted prior to dosing.
- **Dose Administration:** The test substance is administered orally in a single dose via gavage.
- **Sequential Dosing:** A single animal is dosed at a time. If the animal survives, the dose for the next animal is increased by a constant factor. If the animal dies, the dose for the next animal is decreased by the same factor.
- **Observation Period:** Animals are observed for at least 14 days for signs of toxicity and mortality.
- **LD50 Calculation:** The LD50 is calculated using the maximum likelihood method based on the pattern of survivals and deaths.

Skin Sensitization Assessment - OECD Guideline 442B (Local Lymph Node Assay: BrdU-ELISA)

This in vivo method assesses the potential of a substance to induce skin sensitization by measuring the proliferation of lymphocytes in the draining lymph nodes.

Objective: To determine the skin sensitization potential of a substance.

Methodology:

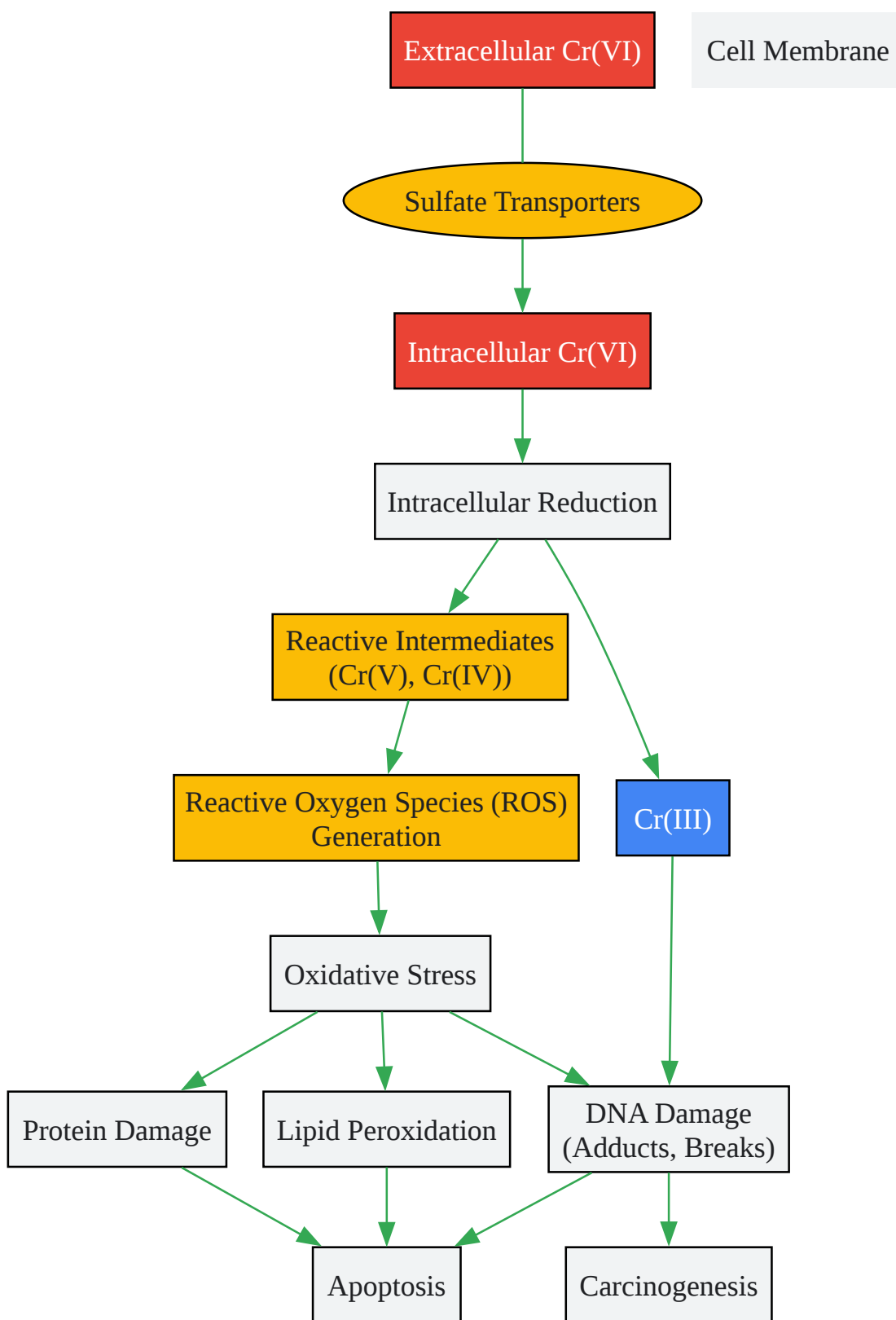
- **Animal Model:** Typically, mice are used for this assay.
- **Test Substance Application:** The test substance is applied topically to the dorsum of both ears for three consecutive days.
- **BrdU Administration:** On day 5, a solution of 5-bromo-2'-deoxyuridine (BrdU) is injected intraperitoneally. BrdU is a thymidine analog that is incorporated into the DNA of proliferating cells.
- **Lymph Node Excision:** On day 6, the draining auricular lymph nodes are excised.
- **Cell Proliferation Measurement:** A single-cell suspension is prepared from the lymph nodes, and the incorporated BrdU is measured using an ELISA-based method.
- **Stimulation Index (SI) Calculation:** The SI is calculated as the ratio of the mean BrdU incorporation in the test group to that in the vehicle control group. A substance is classified as a sensitizer if the SI is ≥ 1.6 .

Section 5: Signaling Pathways of Chromium-Induced Toxicity

Chromium compounds, particularly hexavalent chromium (Cr(VI)), which can be intracellularly reduced to trivalent chromium (Cr(III)), exert their toxic effects through complex and multifactorial mechanisms. These involve the generation of reactive oxygen species (ROS), DNA damage, and the dysregulation of key cellular signaling pathways.

General Mechanism of Chromium-Induced Cellular Damage

The following diagram illustrates the overarching mechanism by which chromium induces cellular toxicity.



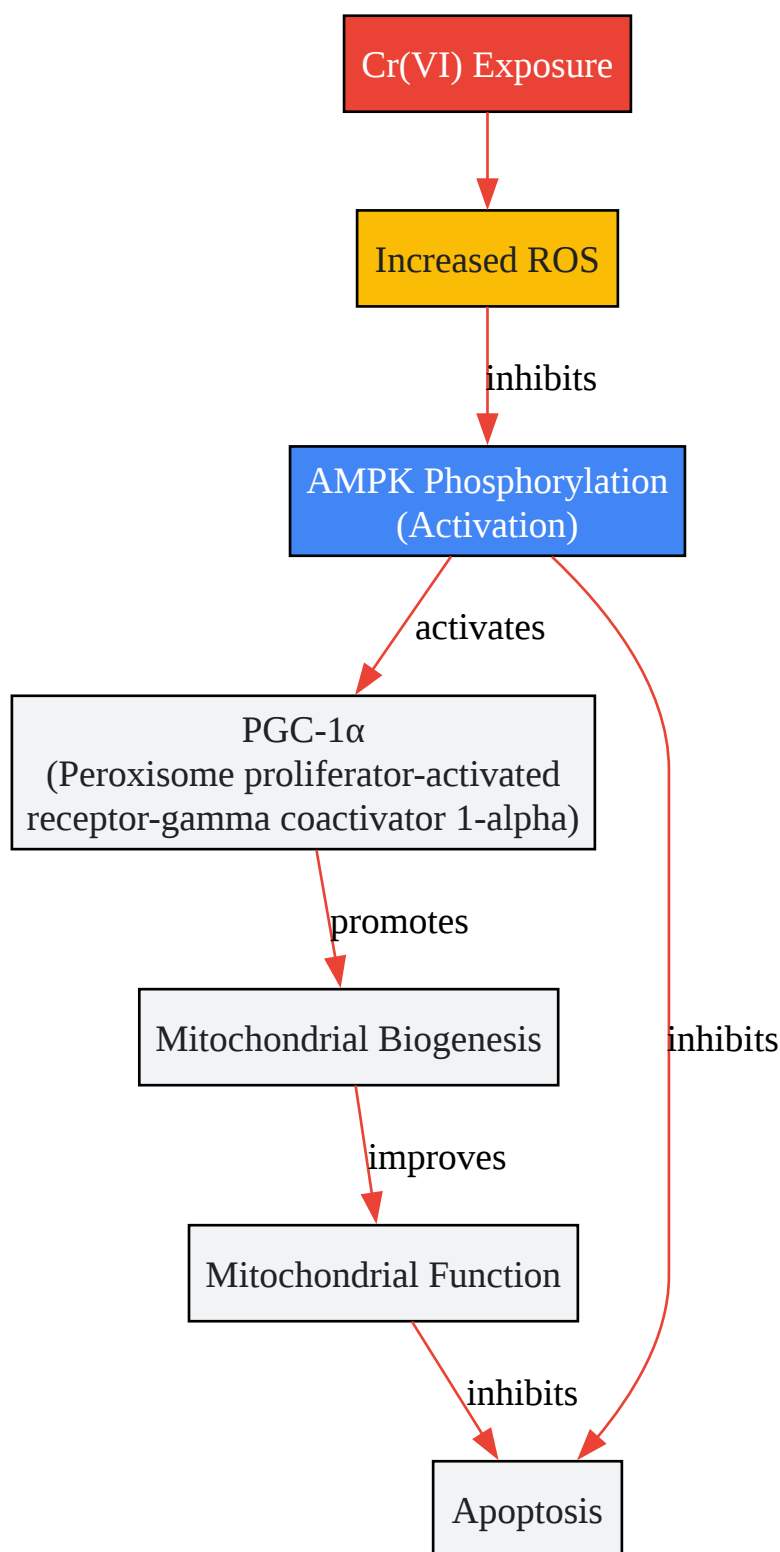
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Caption: Cellular uptake and toxicity mechanism of chromium.

Dysregulation of the AMPK/PGC-1 α Signaling Pathway

Recent studies have implicated the disruption of the AMPK/PGC-1 α signaling pathway in chromium-induced mitochondrial dysfunction and apoptosis, particularly in hepatocytes.

Signaling Pathway Diagram:



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Caption: Chromium-induced dysregulation of the AMPK/PGC-1 α pathway.

Exposure to Cr(VI) can lead to an increase in reactive oxygen species (ROS), which in turn can inhibit the phosphorylation and activation of AMP-activated protein kinase (AMPK). The subsequent downregulation of PGC-1 α , a master regulator of mitochondrial biogenesis, results in impaired mitochondrial function and can ultimately trigger apoptosis.

Section 6: Safe Handling, Storage, and Disposal

Handling: Use personal protective equipment (PPE) as required, including chemical-resistant gloves, safety goggles, and a lab coat. Ensure adequate ventilation to avoid the formation of dust. Do not eat, drink, or smoke when using this product.

Storage: Store in a cool, dry, well-ventilated area in a tightly closed container. **Chromium chloride** is deliquescent and hygroscopic, so it should be protected from moisture.

Disposal: Dispose of waste and residues in accordance with local, state, and federal regulations. Do not allow this chemical to enter the environment.

Section 7: First Aid and Emergency Procedures

Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.

Skin Contact: Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Get medical attention if irritation develops.

Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician or poison control center immediately.

Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.

Fire-Fighting Measures: Use extinguishing media appropriate for the surrounding fire, such as dry chemical, carbon dioxide, or water spray. When heated to decomposition, it may emit toxic fumes of hydrogen chloride.

This technical guide is intended to supplement, not replace, the official Material Safety Data Sheet provided by the manufacturer. Always refer to the specific MSDS for the product you are

using for the most accurate and up-to-date information.

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